

physical and chemical properties of 4,6-Dihydroxy-5-nitropyrimidine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4,6-Dihydroxy-5-nitropyrimidine**

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An In-depth Technical Guide to **4,6-Dihydroxy-5-nitropyrimidine**

Introduction

4,6-Dihydroxy-5-nitropyrimidine, also known as 5-nitro-4,6-pyrimidinediol, is a heterocyclic organic compound that serves as a crucial intermediate in various synthetic processes.^{[1][2]} Its pyrimidine core, functionalized with hydroxyl and nitro groups, imparts a unique reactivity profile, making it a valuable building block for more complex molecules, particularly in the pharmaceutical and agrochemical industries. This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its use in synthesis, and its known biological activities.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **4,6-Dihydroxy-5-nitropyrimidine** are summarized below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C4H3N3O4	[3]
Molecular Weight	157.08 g/mol	[3]
CAS Number	2164-83-2	[1][3]
Appearance	Solid	
Melting Point	>300 °C	[1][3]
IUPAC Name	4-hydroxy-5-nitro-1H-pyrimidin-6-one	[3]
Synonyms	5-Nitro-4,6-pyrimidinediol	[3]
InChI Key	ABTLZAVJDRUDNG-UHFFFAOYSA-N	[3]
SMILES	C1=NC(=C(C(=O)N1)N+(=O)O)-O	[3]
pKa	<p>The pKa of the parent compound, 4,6-dihydroxypyrimidine, is 5.4. The electron-withdrawing nitro group at the 5-position is expected to decrease the basicity of the pyrimidine ring.</p> <p>[4][5]</p>	N/A
Solubility	<p>While specific solubility data for 4,6-dihydroxy-5-nitropyrimidine is not readily available, its chlorinated derivative, 4,6-dichloro-5-nitropyrimidine, is soluble in polar organic solvents like chloroform, ethyl acetate, and methanol, and insoluble in water. A similar trend can be</p>	N/A

expected for the dihydroxy compound.[6][7]

Chemical Reactivity and Synthesis

4,6-Dihydroxy-5-nitropyrimidine is a key starting material for the synthesis of other functionalized pyrimidines. A notable reaction is its conversion to 4,6-dichloro-5-nitropyrimidine, a versatile intermediate for introducing various nucleophiles to the pyrimidine ring.[8][9]

Experimental Protocol: Synthesis of 4,6-Dichloro-5-nitropyrimidine

This protocol describes the chlorination of **4,6-Dihydroxy-5-nitropyrimidine** using phosphoryl chloride.

Materials:

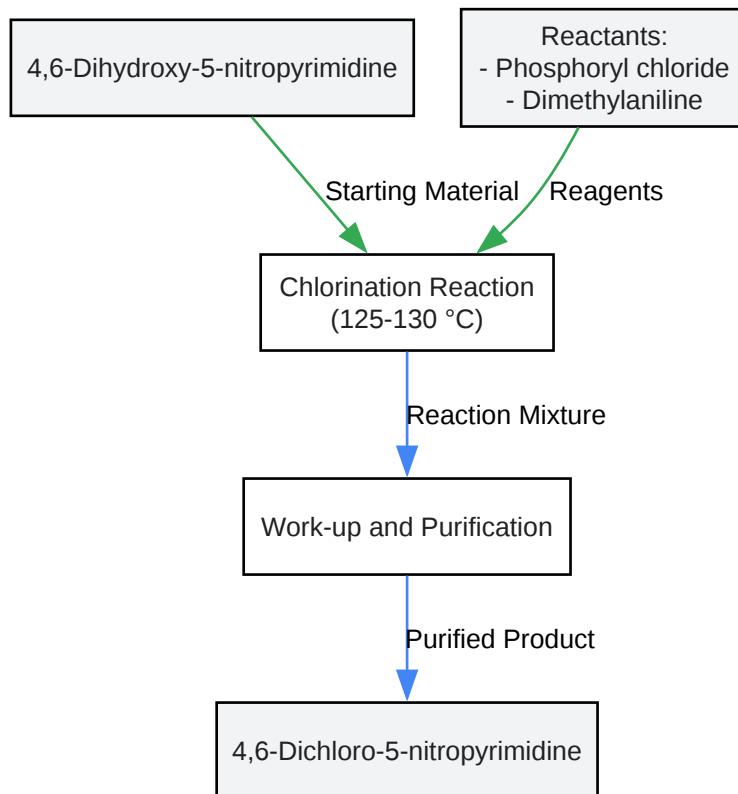
- **4,6-Dihydroxy-5-nitropyrimidine** (160 mmol, 25 g)
- Phosphoryl chloride (1056 mmol, 96 mL)
- Dimethylaniline (246 mmol, 32.6 mL)
- Ice (300 g)
- Ether
- Anhydrous sodium sulfate
- Dichloromethane

Procedure:

- To a suspension of **4,6-dihydroxy-5-nitropyrimidine** in phosphoryl chloride, add dimethylaniline.[10]

- Heat the reaction mixture in an oil bath at 125 °C, then increase the temperature to 130 °C and maintain for 1 hour.[10]
- After the reaction is complete, remove the excess phosphoryl chloride by evaporation.[10]
- Slowly pour the residue onto ice. The solid product will precipitate.[10]
- Collect the solid by filtration.[10]
- Extract the filtrate with ether.[10]
- Combine the organic layers, wash sequentially with water and brine, and then dry with anhydrous sodium sulfate.[10]
- Remove the solvent by evaporation.[10]
- Purify the residue by fast column chromatography using dichloromethane to yield the final product, 4,6-dichloro-5-nitropyrimidine.[10]

General Synthesis Workflow



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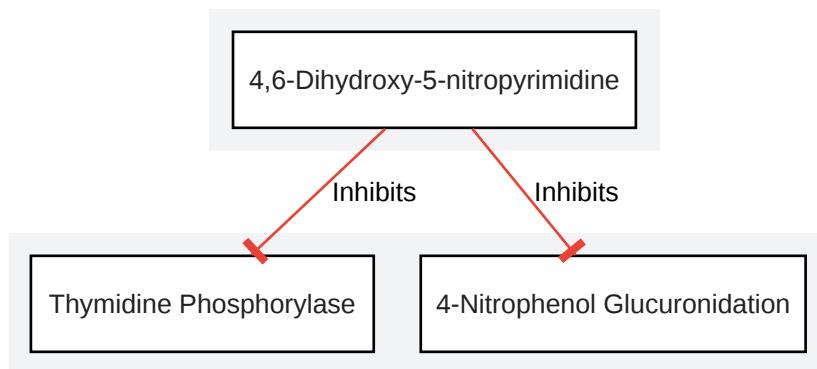
Caption: General workflow for the synthesis of 4,6-dichloro-5-nitropyrimidine.

Biological Activity

4,6-Dihydroxy-5-nitropyrimidine has been identified as an inhibitor of specific enzymatic activities, suggesting its potential for further investigation in drug development.

- Thymidine Phosphorylase Inhibition: It acts as an inhibitor of thymidine phosphorylase activity.
- Glucuronidation Inhibition: It is also a potent and selective inhibitor of 4-nitrophenol glucuronidation.

Inhibitory Activity of 4,6-Dihydroxy-5-nitropyrimidine

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Caption: Known inhibitory targets of **4,6-Dihydroxy-5-nitropyrimidine**.

Safety Information

4,6-Dihydroxy-5-nitropyrimidine is associated with certain hazards and requires appropriate handling precautions.

- Hazard Codes: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

- Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338.
- Personal Protective Equipment (PPE): Dust mask type N95 (US), eyeshields, and gloves are recommended.
- Storage: It is classified under Storage Class 11 for combustible solids.

This technical guide provides a foundational understanding of **4,6-Dihydroxy-5-nitropyrimidine** for researchers and professionals in the fields of chemistry and drug development. The compiled data and protocols are intended to facilitate its safe and effective use in a laboratory setting.

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- To cite this document: BenchChem. [physical and chemical properties of 4,6-Dihydroxy-5-nitropyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b014392#physical-and-chemical-properties-of-4-6-dihydroxy-5-nitropyrimidine>

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